

Diethyl Phosphate: Chemical Profile & Hazards

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Compound Focus: Diethyl phosphate

CAS No.: 53397-17-4

Cat. No.: S11172427

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Diethyl Phosphate (DEP) is a colorless oil soluble in water and common organic solvents [1]. It is a metabolite of organophosphorus pesticides like Chlorpyrifos and is monitored in urine as a biomarker of exposure [1].

The table below summarizes the identified hazard and regulatory information:

Property	Description
Boiling Point	80 °C at 0.7 mm Hg [1]
Signal Word	Danger [1]

| **Hazard Statements** | H302: Harmful if swallowed H312: Harmful in contact with skin H314: Causes severe skin burns and eye damage [1] | | **Transport Information** | UN3265, CORROSIVE LIQUID, ACIDIC, ORGANIC, N.O.S., 8, PG III [1] |

Health Effects & Mechanistic Insights

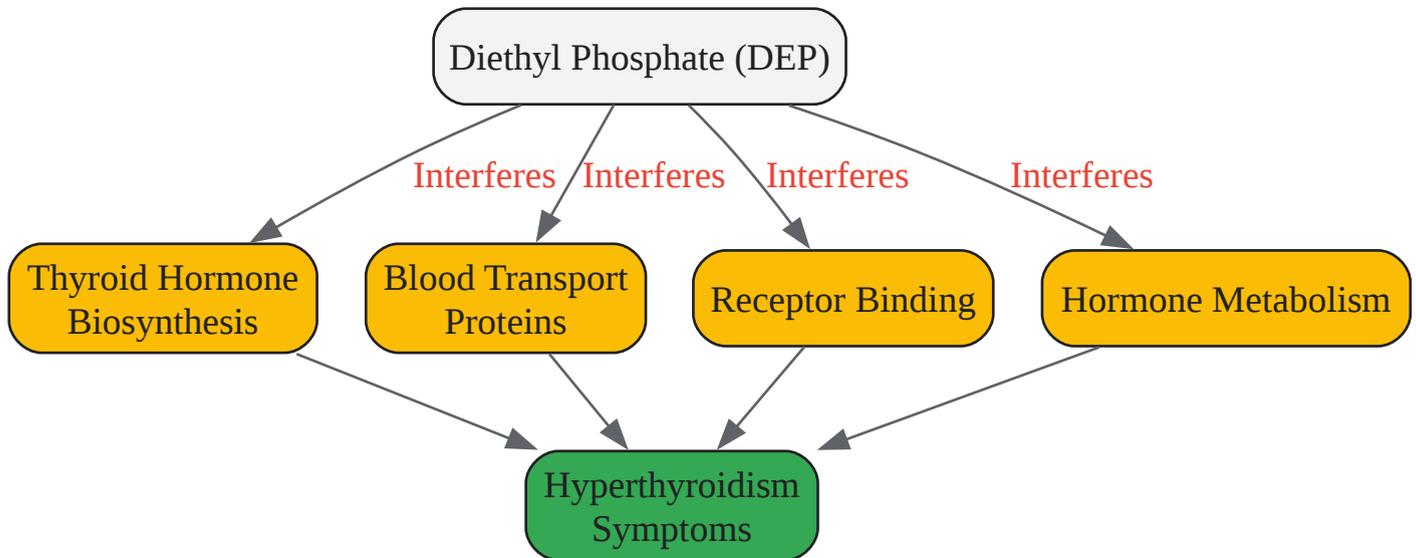
Beyond direct irritation, recent research indicates DEP has endocrine-disrupting potential.

- **Thyroid Hormone Disruption:** Chronic in vivo exposure in adult male rats led to disorders in thyroid-related hormones, causing symptoms of hyperthyroidism [2]. The mechanism involves DEP

interacting with proteins related to thyroid hormone biosynthesis, blood transport, and receptor binding [2].

- **Metabolic Pathway:** DEP is a nonspecific metabolite of Organophosphorus Pesticides (OPs). Exposure to OPs like Chlorpyrifos results in metabolic degradation into Dialkyl Phosphates (DAPs), including DEP, which is then excreted in urine and can be measured as a biomarker [1] [2].

The following diagram illustrates the documented thyroid hormone disruption pathway:



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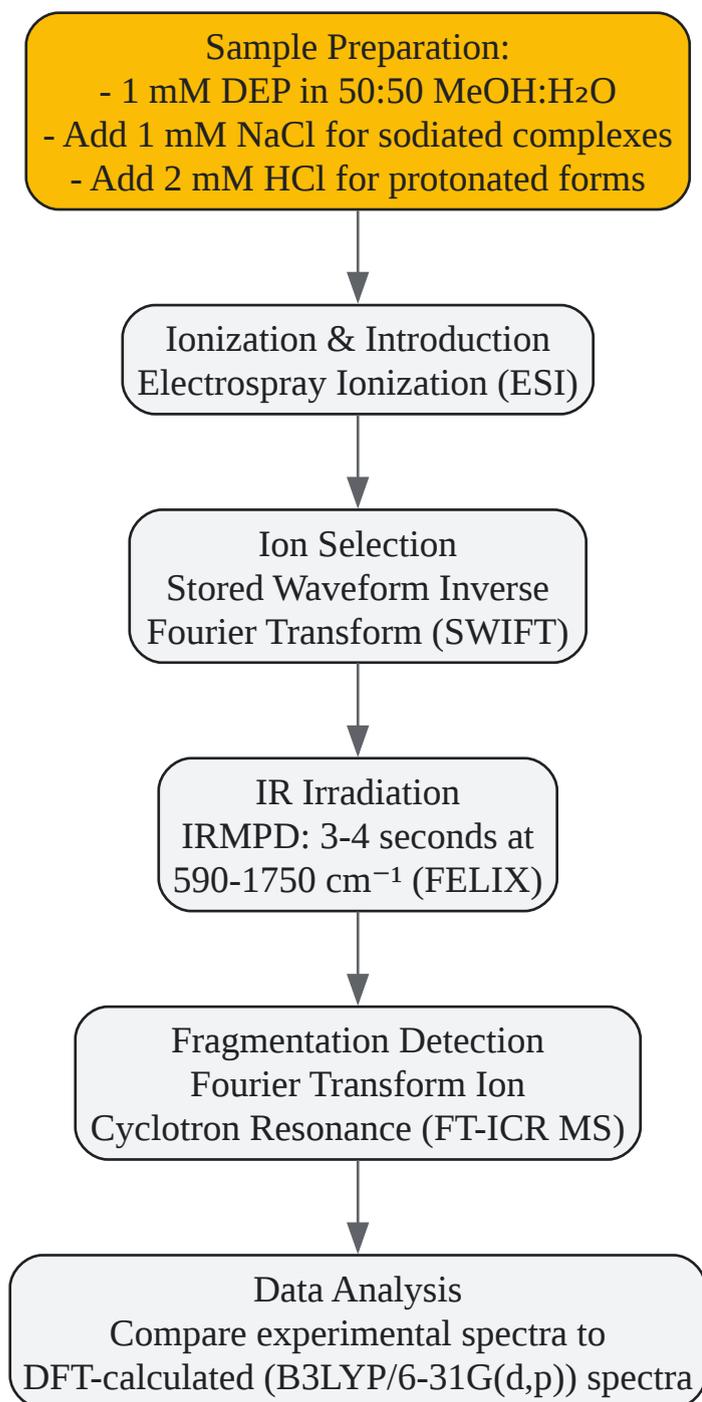
Diagram 1: Proposed pathway for DEP-induced thyroid hormone disruption.

Experimental & Handling Protocols

For researchers studying DEP, here are methodologies and safety controls.

Detailed Experimental Protocol

The following workflow is adapted from mass spectrometry-based structural studies [3]:



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Diagram 2: Experimental workflow for IRMPD spectroscopy of DEP complexes.

Key parameters from the experimental setup are summarized below:

Experimental Component	Specification / Parameter
Sample Solution	1 mM DEP in 50:50 Methanol:Water [3]
Additives	1 mM Sodium Chloride (for [DEP + Na] ⁺); 2 mM HCl (for [DEP + H] ⁺) [3]
Ionization Method	Electrospray Ionization (ESI) [3]
Mass Spectrometer	4.7 T Fourier Transform Ion Cyclotron Resonance (FT-ICR MS) [3]
IR Radiation Source	Free Electron Laser (FELIX) [3]
Irradiation Duration	3-4 seconds [3]
Spectral Range	~590 to 1750 cm ⁻¹ (5.7 to 17.0 μm) [3]
Theoretical Level	B3LYP/6-31G(d,p) [3]

Safety Handling & Controls

- **Personal Protective Equipment (PPE):** Wear protective gloves, protective clothing, and eye protection/face protection [1].
- **Engineering Controls:** Avoid breathing dust/fume/gas/mist/vapours/spray. Use adequate ventilation [1].
- **First Aid Measures:**
 - **IF IN EYES:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing [1].
 - **IF ON SKIN:** Wash with soap and water [1].
 - **IF SWALLOWED:** Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor [1].

Information Management for Laboratory Safety

For efficient safety management in a research setting:

- **Use an SDS Management System:** Centralize Safety Data Sheets for quick access, simplified safety guidelines, and integration of GHS pictograms and visual aids [4].

- **Implement Visual Aids:** Utilize secondary container labels with hazard pictograms, color-coded systems, and illustrated PPE guides to enhance safety comprehension [4].
- **Monitor with Dashboards:** Track key chemical lifecycle metrics, including compliance status and risk assessments, through dynamic data visualizations [5].

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